

An In-depth Technical Guide to 1,2-Dimethoxy-3,4,5-trinitrobenzene

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Compound of Interest

Compound Name:	Benzene, 1,2-dimethoxy-3,4,5-trinitro-
CAS No.:	17418-07-4
Cat. No.:	B103376

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The information provided in this guide for 1,2-dimethoxy-3,4,5-trinitrobenzene is based on available scientific literature and extrapolated data from analogous compounds due to the limited specific information on this particular molecule. Researchers should exercise caution and validate all procedures and data in a controlled laboratory setting.

Introduction

1,2-Dimethoxy-3,4,5-trinitrobenzene, also known as 3,4,5-trinitroveratrole, is a highly nitrated aromatic compound. Its structure, featuring a benzene ring substituted with two methoxy groups and three nitro groups, suggests its potential utility as an energetic material or as a key intermediate in the synthesis of complex, electron-deficient molecules. The presence of three electron-withdrawing nitro groups significantly influences the chemical and physical properties of the benzene ring, making it a subject of interest in materials science and synthetic chemistry. This guide provides a comprehensive overview of its theoretical synthesis, predicted properties,

and necessary safety protocols, grounded in the established chemistry of polynitro-aromatic compounds.

Molecular Structure and Properties

The fundamental properties of 1,2-dimethoxy-3,4,5-trinitrobenzene are derived from its chemical structure.

Property	Value	Source
IUPAC Name	1,2-dimethoxy-3,4,5-trinitrobenzene	
Synonyms	3,4,5-Trinitroveratrol	
Molecular Formula	C ₈ H ₇ N ₃ O ₈	
Molecular Weight	273.16 g/mol	
Appearance	Expected to be a crystalline solid, likely yellow in color.	Inferred
Melting Point	Not experimentally determined. Expected to be significantly higher than its dinitro- and mononitro- precursors.	Inferred
Solubility	Expected to have low solubility in water and higher solubility in organic solvents like acetone, and DMSO.	Inferred

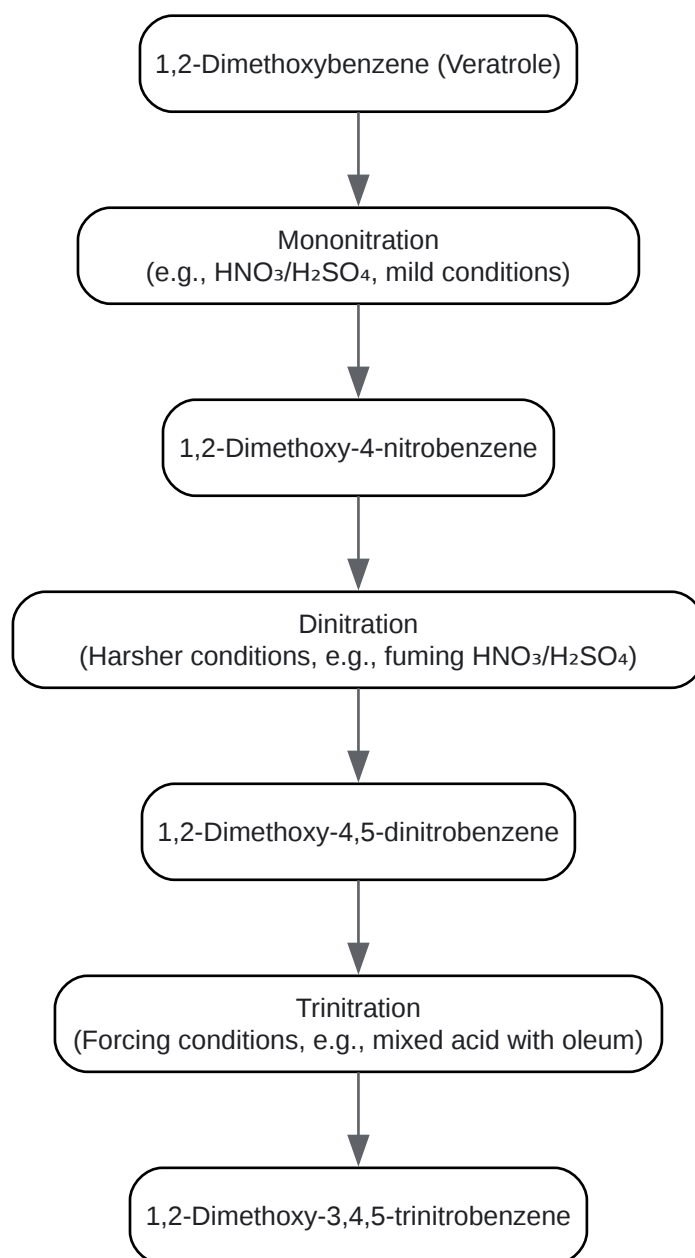
Synthesis of 1,2-Dimethoxy-3,4,5-trinitrobenzene: A Theoretical Approach

The synthesis of 1,2-dimethoxy-3,4,5-trinitrobenzene would logically proceed from the nitration of 1,2-dimethoxybenzene (veratrole). However, achieving controlled trinitration to the specific 3,4,5-positions presents a significant synthetic challenge due to the directing effects of the methoxy groups and the increasing deactivation of the ring with each added nitro group.

The methoxy groups are ortho-, para-directing. The initial nitration of veratrole would likely yield a mixture of nitro-isomers. Further nitration becomes progressively more difficult and requires harsh conditions, which can lead to side reactions such as oxidation and the formation of by-products. Studies on the nitration of similar compounds like 1,3,5-trimethoxybenzene have shown that achieving high yields of the trinitro-derivative can be problematic, often resulting in complex product mixtures.^[1]

Proposed Synthetic Workflow

This proposed workflow is a multi-step process designed to selectively introduce the three nitro groups.



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Caption: Proposed multi-step synthesis of 1,2-dimethoxy-3,4,5-trinitrobenzene.

Experimental Protocol (Theoretical)

PART 1: Mononitration of 1,2-Dimethoxybenzene

- **Reaction Setup:** In a flask cooled in an ice bath, slowly add a stoichiometric amount of nitric acid to a solution of 1,2-dimethoxybenzene in concentrated sulfuric acid.

- **Temperature Control:** Maintain the reaction temperature below 10°C to minimize side reactions.
- **Reaction Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, pour the reaction mixture over crushed ice and extract the product with an organic solvent.
- **Purification:** Purify the resulting 1,2-dimethoxy-4-nitrobenzene by recrystallization or column chromatography.

PART 2: Dinitration

- **Nitrating Mixture:** Prepare a nitrating mixture of fuming nitric acid and concentrated sulfuric acid.
- **Reaction:** Slowly add the purified mononitro-product to the nitrating mixture, maintaining a low temperature.
- **Reaction Time:** Allow the reaction to stir for several hours at a slightly elevated temperature to drive the reaction to completion.
- **Isolation:** Isolate the 1,2-dimethoxy-4,5-dinitrobenzene by precipitation on ice, followed by filtration.

PART 3: Trinitration

- **Forcing Conditions:** This step requires highly forcing conditions. A mixed acid containing oleum (sulfuric acid with dissolved SO_3) may be necessary.
- **Controlled Addition:** The dinitro-product should be added portion-wise to the cooled, stirred mixed acid.
- **Careful Monitoring:** The reaction is highly exothermic and must be carefully controlled to prevent runaway reactions and decomposition.
- **Product Isolation and Purification:** Isolation would likely involve careful quenching on ice, followed by extraction and extensive purification by chromatography to separate the desired

trinitro-product from isomers and by-products.

Spectroscopic Characterization (Predicted)

While experimental spectra for 1,2-dimethoxy-3,4,5-trinitrobenzene are not readily available, its expected spectroscopic features can be predicted based on its structure.

Spectroscopy	Predicted Features
¹ H NMR	A single aromatic proton singlet is expected due to the symmetrical substitution pattern. Two singlets corresponding to the two methoxy groups would also be present.
¹³ C NMR	Six distinct signals in the aromatic region are expected for the six non-equivalent carbon atoms of the benzene ring. Two signals for the methoxy carbons would also be observed.
IR Spectroscopy	Strong absorption bands characteristic of the nitro group (NO ₂) at approximately 1520-1560 cm ⁻¹ (asymmetric stretching) and 1340-1380 cm ⁻¹ (symmetric stretching) would be prominent. C-O stretching for the methoxy groups would also be present.
Mass Spectrometry	The molecular ion peak (M ⁺) would be expected at m/z = 273.16. Fragmentation patterns would likely involve the loss of nitro and methoxy groups.

Potential Applications

The high nitrogen content and the presence of multiple nitro groups suggest that 1,2-dimethoxy-3,4,5-trinitrobenzene could have applications as an energetic material. The density and detonation velocity of related trinitro-aromatic compounds are often high.^{[2][3][4]} Furthermore, this compound could serve as a valuable precursor in organic synthesis.

Reduction of the nitro groups would yield the corresponding triamine, a potentially useful building block for the synthesis of heterocyclic compounds and other complex molecules.

Safety and Handling

Polynitro-aromatic compounds are hazardous and must be handled with extreme caution.[5]

Hazard Identification

- **Explosive Potential:** As a trinitro-aromatic compound, it should be treated as potentially explosive and sensitive to shock, friction, and heat.
- **Toxicity:** Aromatic nitro-compounds are known to be toxic.[5] The most prominent acute health hazard is cyanosis, with chronic exposure potentially leading to anemia.[5] They can be absorbed through the skin.[5]
- **Skin and Eye Irritation:** Likely to be a skin and eye irritant.[6]

Recommended Safety Precautions

- **Engineering Controls:** Work should be conducted in a well-ventilated fume hood, preferably within a blast shield.[7]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, a face shield, flame-retardant lab coat, and chemical-resistant gloves.[8]
- **Handling:** Avoid creating dust. Use non-sparking tools. Do not eat, drink, or smoke in the handling area.[8]
- **Storage:** Store in a cool, dry, well-ventilated area, away from heat, sparks, and open flames. [7]
- **Disposal:** Dispose of as hazardous waste in accordance with local, state, and federal regulations.

First Aid Measures

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
- Skin Contact: Immediately wash with soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.[7]
- Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Seek immediate medical attention.[7]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[6]

Conclusion

1,2-Dimethoxy-3,4,5-trinitrobenzene is a molecule with interesting potential, primarily as an energetic material or a synthetic intermediate. However, the lack of readily available experimental data necessitates a cautious and well-informed approach to its synthesis and handling. The theoretical pathways and predicted properties outlined in this guide are intended to provide a foundation for further research into this and other highly nitrated aromatic compounds. The significant safety hazards associated with polynitro-aromatics underscore the critical importance of stringent safety protocols in any experimental investigation.

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